

# 4-Hydroxy-4-phenylpentan-2-one molecular weight and formula

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## Compound of Interest

Compound Name: **4-Hydroxy-4-phenylpentan-2-one**

Cat. No.: **B14709328**

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## In-Depth Technical Guide: 4-Hydroxy-4-phenylpentan-2-one

This guide provides an overview of the fundamental physicochemical properties of **4-Hydroxy-4-phenylpentan-2-one**, a topic of interest for researchers, scientists, and professionals engaged in drug development and chemical synthesis.

## Physicochemical Data

The molecular formula and molecular weight are critical parameters in chemical and pharmaceutical research. These values are foundational for stoichiometric calculations, analytical characterization, and the design of synthetic pathways. A summary of these key quantitative data for **4-Hydroxy-4-phenylpentan-2-one** is presented below.

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O <sub>2</sub>	PubChem[1][2], LookChem[3], SpectraBase[4]
Molecular Weight	178.23 g/mol	PubChem[1][2], SpectraBase[4]
Exact Mass	178.09938 g/mol	PubChem[1][2], SpectraBase[4]

The molecular formula  $C_{11}H_{14}O_2$  indicates that each molecule of this compound is composed of 11 carbon atoms, 14 hydrogen atoms, and 2 oxygen atoms. The molecular weight of 178.23 g/mol is the mass of one mole of the substance.[1][2][4] This information is consistently reported across various chemical databases for **4-Hydroxy-4-phenylpentan-2-one** and its stereoisomers.[1][2][4]

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## References

- 1. 4-Hydroxy-4-phenylpentan-2-one |  $C_{11}H_{14}O_2$  | CID 12591617 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 2. (4S)-4-hydroxy-4-phenylpentan-2-one |  $C_{11}H_{14}O_2$  | CID 101456202 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 3. lookchem.com [lookchem.com]
- 4. spectrabase.com [spectrabase.com]
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